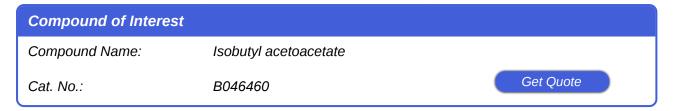


An In-depth Technical Guide to Isobutyl Acetoacetate: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isobutyl acetoacetate (IBAA) is a versatile organic compound with significant applications in the pharmaceutical and chemical industries. This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and safety profile. Quantitative data are presented in structured tables for ease of reference, and detailed experimental protocols for its synthesis are provided. A logical diagram illustrating the key aspects of IBAA is also included to facilitate a deeper understanding of this important molecule.

Chemical Structure and Identification

Isobutyl acetoacetate, systematically named 2-methylpropyl 3-oxobutanoate, is the isobutyl ester of acetoacetic acid.[1] It is characterized by a ketone and an ester functional group, which contribute to its reactivity and utility as a chemical intermediate.[2]

Table 1: Chemical Identifiers for Isobutyl Acetoacetate



Identifier	Value
CAS Number	7779-75-1[3]
IUPAC Name	2-methylpropyl 3-oxobutanoate[1]
Molecular Formula	C8H14O3[4]
SMILES	CC(C)COC(=0)CC(=0)C[1]
InChI	InChI=1S/C8H14O3/c1-6(2)5-11-8(10)4-7(3)9/h6H,4-5H2,1-3H3[5]
InChlKey	ZYXNLVMBIHVDRH-UHFFFAOYSA-N[5]
Synonyms	Isobutyl 3-oxobutanoate, Acetoacetic acid isobutyl ester[3]

Physicochemical Properties

Isobutyl acetoacetate is a clear, colorless liquid with a sweet, fruity, and somewhat winey or brandy-like odor.[2][6] It is insoluble in water but soluble in alcohols and oils.[6]

Table 2: Physicochemical Properties of Isobutyl Acetoacetate

Property	Value
Molecular Weight	158.19 g/mol [7]
Density	0.98 g/mL at 25 °C[6]
Boiling Point	196 °C at 760 mmHg[6], 100 °C at 22 mmHg[7]
Melting Point	177-179 °C (solvent: ethyl ether)[3][5]
Flash Point	78.3 °C (closed cup)[7][8]
Refractive Index (n20/D)	1.424[6]
Vapor Pressure	0.342 mmHg at 25 °C[3][7]
LogP	1.16470[3]



Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **isobutyl acetoacetate**. The following table summarizes key spectral data.

Table 3: Spectroscopic Data for Isobutyl Acetoacetate

Technique	Data Highlights
¹H NMR (CDCl₃)	δ (ppm): 0.94 (d, 6H), 1.95 (m, 1H), 2.28 (s, 3H), 3.47 (s, 2H), 3.92 (d, 2H), 5.01 (s, 1H, enol form)[9]
¹³ C NMR	Data not explicitly found in search results.
FTIR (Neat)	Key peaks indicative of C=O (ester and ketone) and C-O stretching.[4]
Mass Spectrometry	Molecular Ion (M+): 158[1]

Synthesis and Reactivity

Isobutyl acetoacetate can be synthesized through several methods, with the reaction of isobutanol and diketene being a common approach. It is also prepared by the Claisen condensation of isobutyl acetate with ethyl acetate using a sodium ethoxide catalyst.[2][6]

Experimental Protocols

4.1.1. Synthesis from Isobutanol and Diketene (Adapted from a similar synthesis)

This protocol is adapted from the synthesis of tert-butyl acetoacetate.

Materials:

- Isobutanol
- Diketene
- Anhydrous sodium acetate



- Three-necked flask
- Mechanical stirrer
- Dropping funnel
- Reflux condenser
- Thermometer
- Heating mantle
- Vacuum distillation apparatus

Procedure:

- Equip a 500-mL three-necked flask with a mechanical stirrer, a dropping funnel, a reflux condenser, and a thermometer.
- Add 1.07 moles of isobutanol to the flask.
- Heat the flask with a heating mantle to 80-85 °C.
- Add a catalytic amount of anhydrous sodium acetate (e.g., 4.8 mmoles) with stirring.
- Add 1.14 moles of diketene dropwise over 2.5 hours, maintaining the temperature. The temperature may initially drop and then rise.
- After the addition is complete, stir the mixture for an additional 30 minutes.
- Purify the product by vacuum distillation.
- 4.1.2. General Protocol for Transesterification

Materials:

- A β-keto-ester (e.g., methyl acetoacetate or ethyl acetoacetate)
- Isobutanol



- A suitable catalyst (e.g., silica-supported boric acid)
- Reaction vessel with magnetic stirrer
- Heating apparatus

Procedure:

- In a reaction vessel, combine the β -keto-ester (1 mmol), isobutanol (1.1 mmol), and the catalyst.
- Heat the mixture to the desired temperature (e.g., 100 °C) with stirring for several hours.
- Monitor the reaction progress using a suitable technique like Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture and dilute it with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Filter to remove the catalyst.
- Purify the crude product using column chromatography.

Reactivity

The presence of both a ketone and an ester group makes **isobutyl acetoacetate** a valuable intermediate in organic synthesis. It can undergo a variety of reactions, including alkylation, acylation, and condensation, making it a key building block for more complex molecules.

Safety and Handling

Isobutyl acetoacetate is a combustible liquid and can cause skin and serious eye irritation.[8] [10] Proper personal protective equipment (PPE), including eye shields and gloves, should be worn when handling this chemical.[8]

Table 4: Safety and Hazard Information for Isobutyl Acetoacetate



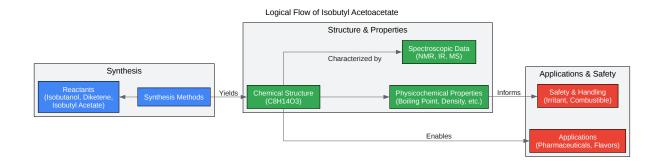
Hazard Information	Details
GHS Pictogram	
Signal Word	Warning[10]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.[10]
Precautionary Statements	P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313[10]
Storage Class	10 - Combustible liquids[8]

Applications

Isobutyl acetoacetate serves as a crucial intermediate in the synthesis of various pharmaceuticals.[2] A notable application is in the production of Nisoldipine, a calcium channel blocker used to treat high blood pressure.[3] It is also utilized as a flavoring agent in the food industry due to its fruity and wine-like aroma.[4]

Logical Relationships of Isobutyl Acetoacetate

The following diagram illustrates the interconnectedness of the synthesis, structure, properties, and applications of **isobutyl acetoacetate**.



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Caption: Logical relationships of **isobutyl acetoacetate**.



Conclusion

Isobutyl acetoacetate is a valuable chemical compound with a well-defined chemical structure and a range of useful physicochemical properties. Its synthesis is achievable through established organic chemistry protocols, and its reactivity makes it a key building block in the pharmaceutical and flavor industries. A thorough understanding of its properties, synthesis, and safety is essential for its effective and safe utilization in research and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Isobutyl Acetoacetate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046460#isobutyl-acetoacetate-chemical-properties-and-structure]

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